# Tecloftalam in Integrated Pest Management: Application Notes and Protocols for Researchers

**Author**: BenchChem Technical Support Team. **Date**: April 2026

| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Tecloftalam* |
| *CAS No.:* | *76280-91-6* |
| *Cat. No.:* | *B131677* |

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These application notes provide a comprehensive overview of **Tecloftalam**, a bactericide for the control of bacterial leaf blight in rice, within an Integrated Pest Management (IPM) framework. This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and conceptual diagrams to guide further research and application.

## Introduction to Tecloftalam

**Tecloftalam** is a dicarboxylic acid monoamide classified as a benzanilide fungicide.[1] It is primarily used for the management of bacterial leaf blight in paddy rice, a disease caused by the bacterium Xanthomonas oryzae pv. oryzae.[1][2] The effective integration of **Tecloftalam** into IPM programs requires a thorough understanding of its mechanism of action, efficacy, impact on non-target organisms, and strategies for resistance management.

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## Mechanism of Action

**Tecloftalam** functions by inhibiting bacterial growth through the disruption of essential enzyme functions and interference with cellular metabolism.[2] While the precise molecular targets within Xanthomonas oryzae pv. oryzae are not extensively detailed in publicly available literature, the mode of action is understood to be multi-faceted, leading to a cessation of bacterial proliferation and disease development.

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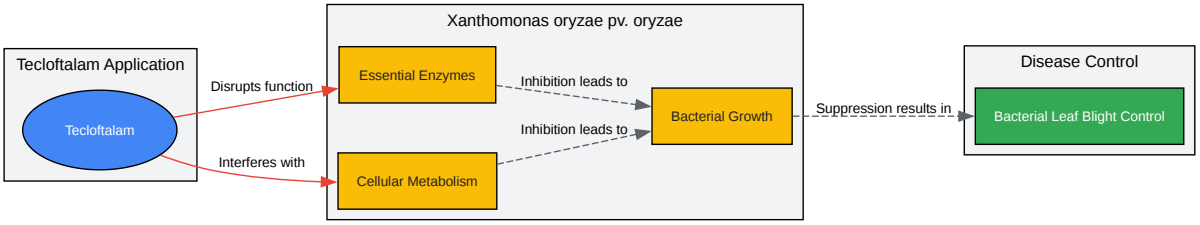


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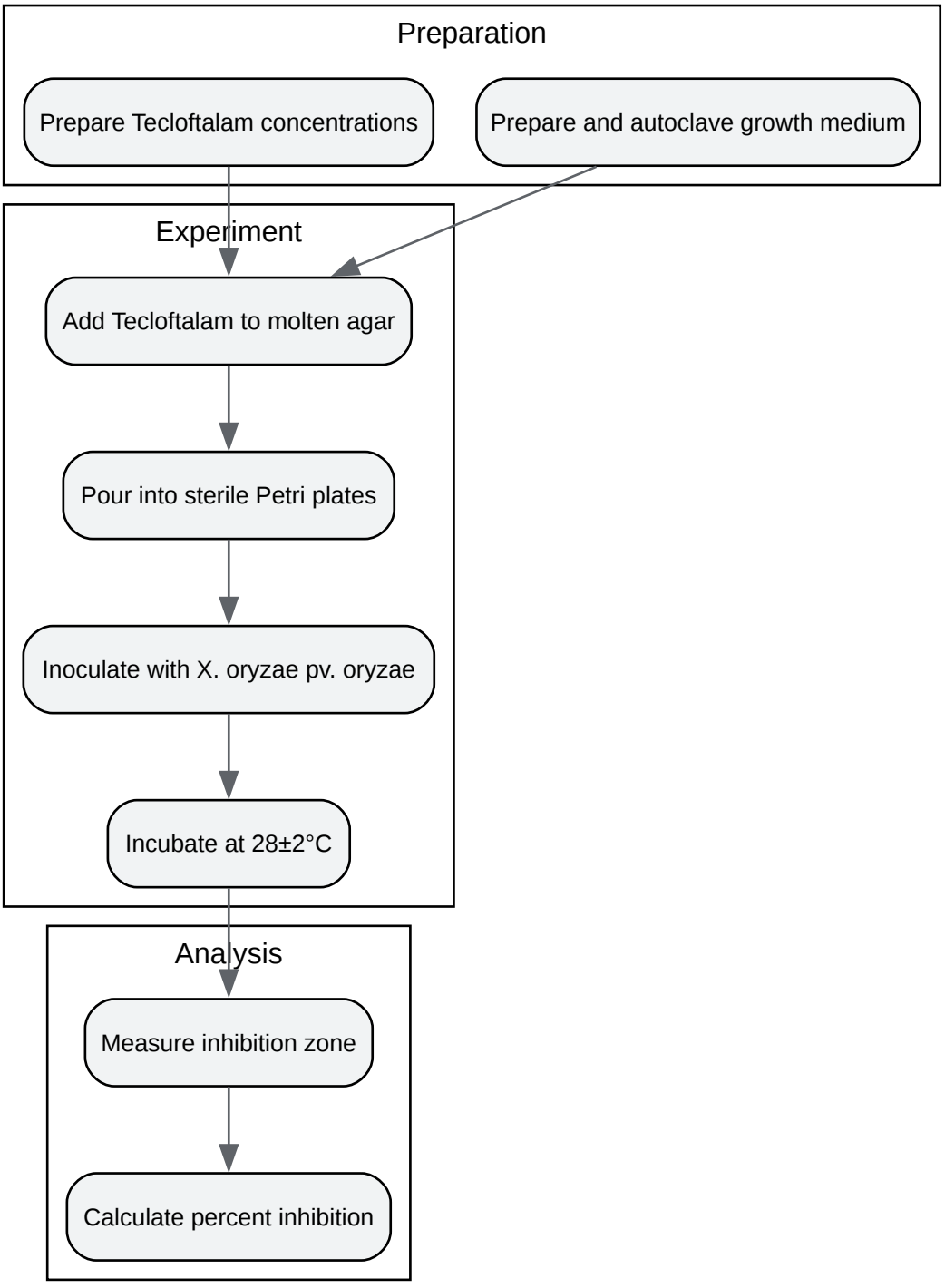


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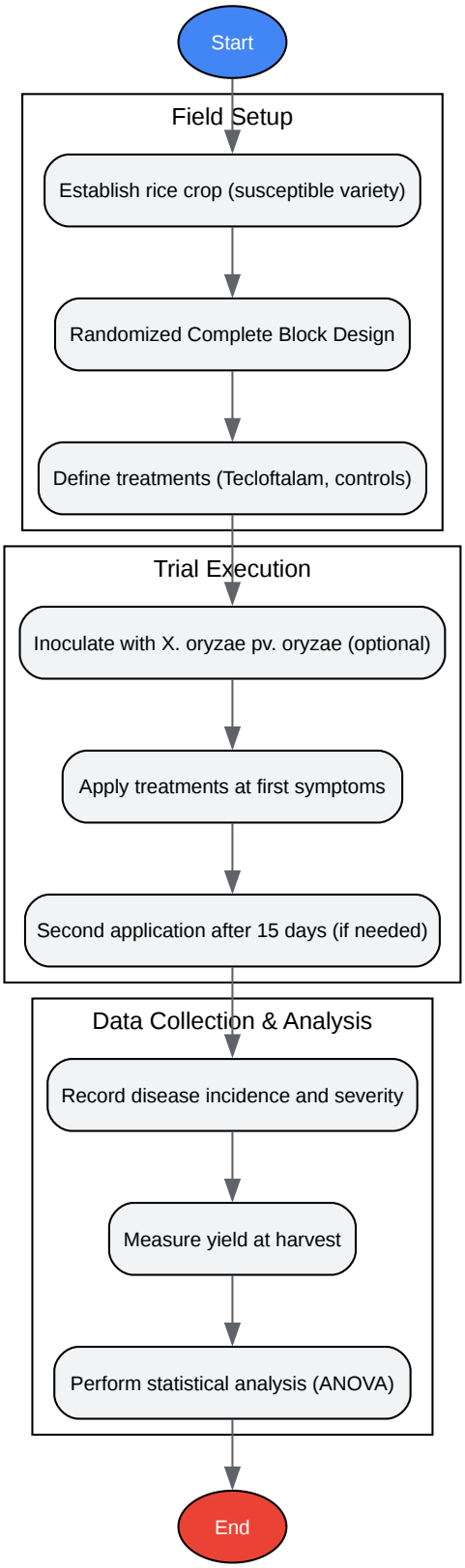


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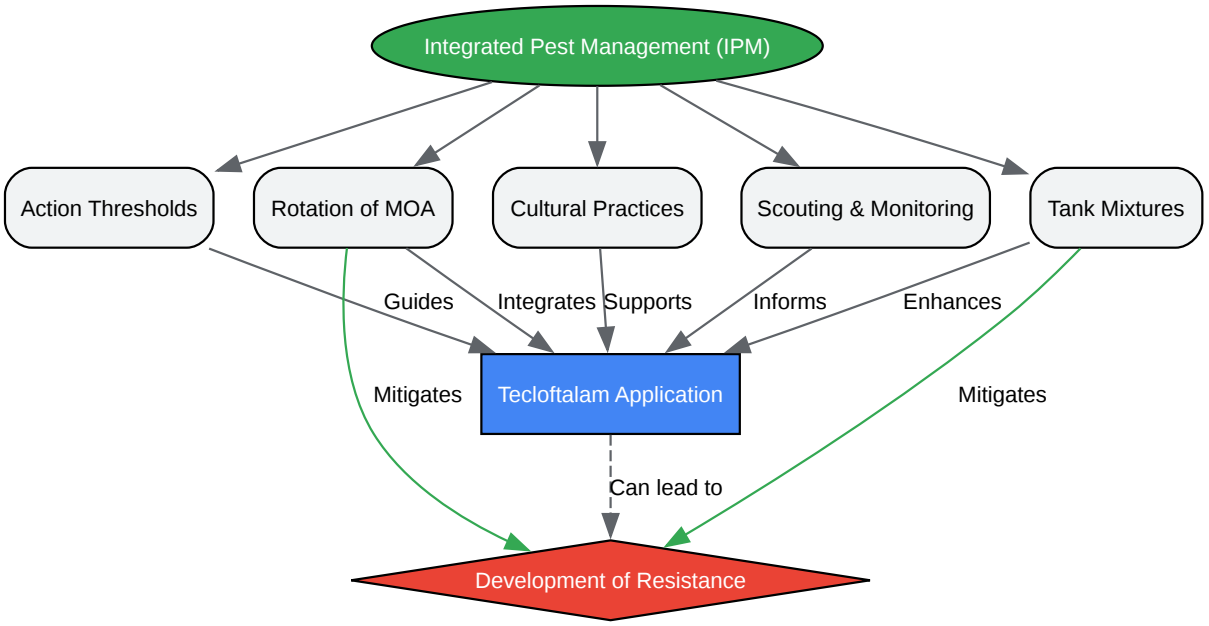


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